

# An In-depth Technical Guide to the Physical and Chemical Properties of Anhalamine

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## Compound of Interest

Compound Name: Anhalamine

Cat. No.: B1203834

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## Introduction

**Anhalamine** is a naturally occurring tetrahydroisoquinoline alkaloid found in the peyote cactus (*Lophophora williamsii*).<sup>[1]</sup> Structurally related to mescaline, it is one of the many alkaloids present in this cactus.<sup>[1][2]</sup> **Anhalamine** has garnered interest in the scientific community for its specific pharmacological activity, notably its potent inverse agonism at the serotonin 5-HT<sub>7</sub> receptor.<sup>[1]</sup> This guide provides a comprehensive overview of the physical, chemical, and biological properties of **Anhalamine**, tailored for researchers in pharmacology and drug development.

## Physical and Chemical Properties

**Anhalamine** is a crystalline solid with defined physical and chemical characteristics.<sup>[3]</sup> Its properties, along with those of its common hydrochloride salt, are summarized below.

Property	Value	Source
IUPAC Name	6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinolin-8-ol	[1][4]
CAS Registry Number	643-60-7	[3][4]
Chemical Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>3</sub>	[1][3][4]
Molecular Weight	209.24 g/mol	[3][4][5]
Appearance	Crystals	[3]
Melting Point	189-191 °C	[3]
Solubility	Almost insoluble in cold water, cold alcohol, and ether. Soluble in hot water, alcohol, acetone, and dilute acids.	[3]
XlogP	0.90	[5]
Hydrogen Bond Donors	2	[5]
Hydrogen Bond Acceptors	4	[5]
Anhalamine HCl Dihydrate		
Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>3</sub> ·HCl·2H <sub>2</sub> O	[3]
Molecular Weight	281.73 g/mol	[3]
Melting Point	258 °C	[3]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Anhalamine**. The following table summarizes its key spectral features.

Spectroscopic Technique	Data	Source
UV-Vis (in Ethanol)	$\lambda_{\text{max}}$ : 274 nm (log $\epsilon$ 2.90)	[3]
Mass Spectrometry (GC-MS)	Key Peaks: Base peak and other significant fragments are observable.	[6]
$^1\text{H}$ NMR	Spectra available for the hydrochloride salt.	[7]
FTIR	Spectra available for the hydrochloride salt (KBr wafer technique).	[7]

## Experimental Protocols

### Isolation of Anhalamine from *Lophophora williamsii*

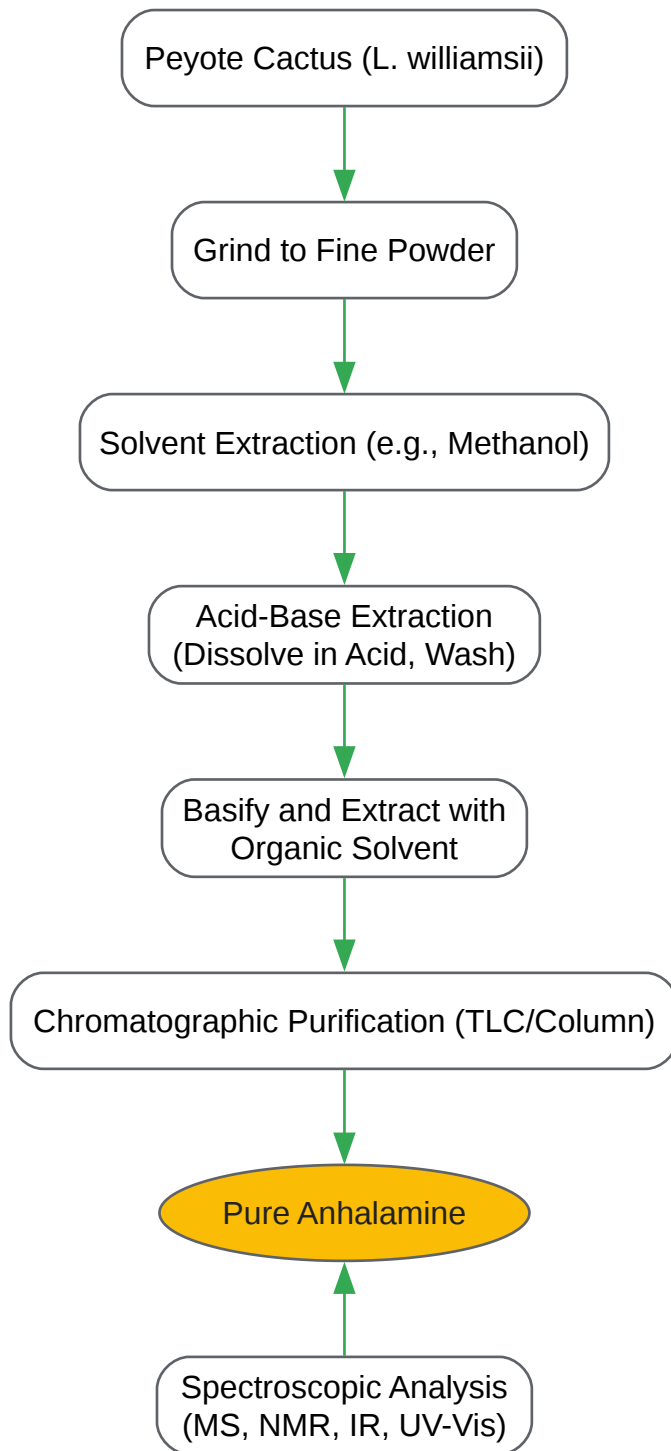
**Anhalamine** is naturally sourced from the peyote cactus.[3] The general procedure for isolating alkaloids from plant material involves extraction and purification steps.

Methodology:

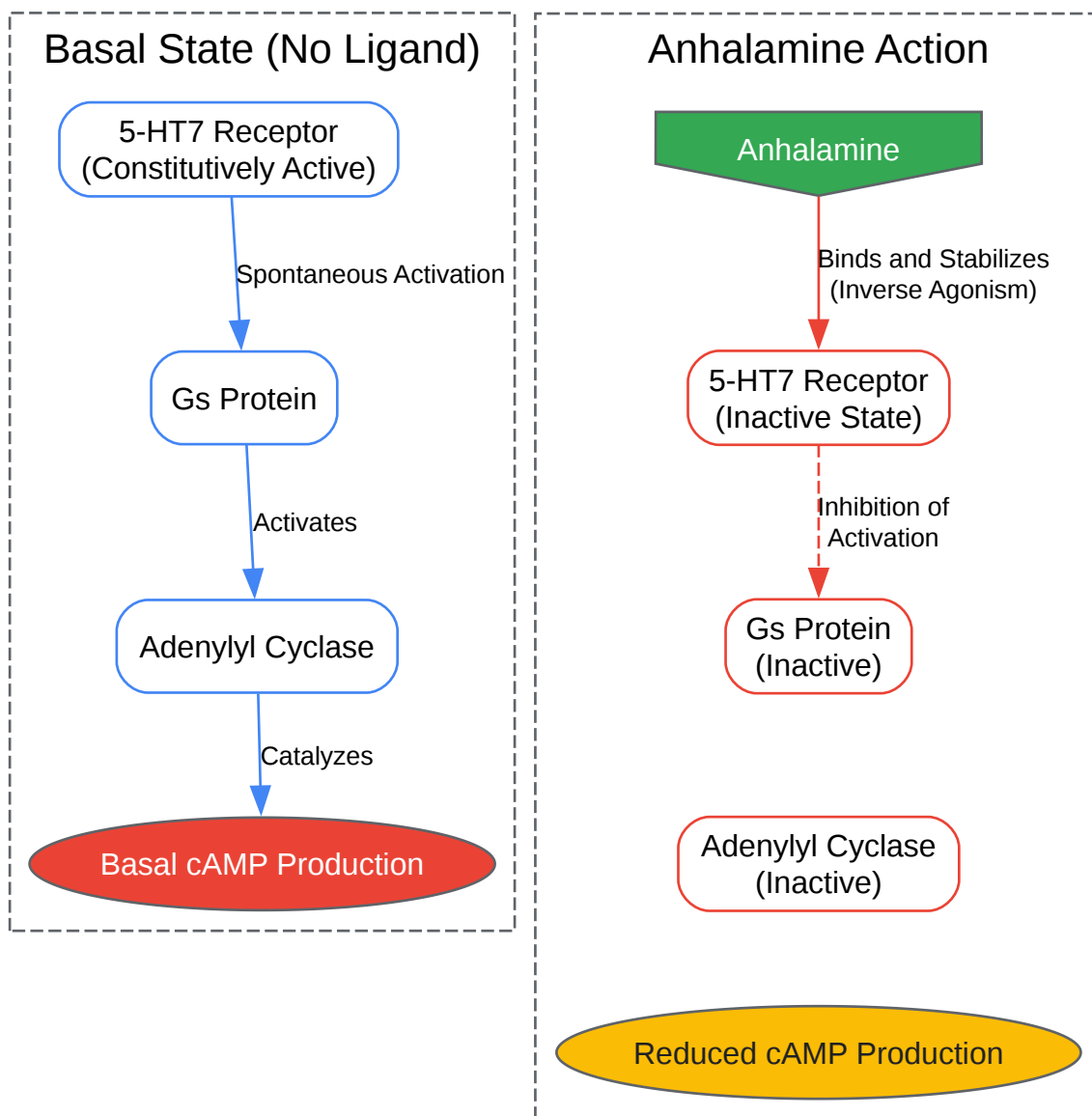
- Drying and Grinding: Dried peyote buttons are ground into a fine powder to increase the surface area for extraction.[8]
- Extraction: The powdered material is subjected to extraction with a suitable solvent, typically methanol or ethanol, often using a Soxhlet apparatus. This process is repeated to ensure complete extraction of the alkaloids.
- Acid-Base Extraction:
  - The crude extract is dissolved in an acidic aqueous solution (e.g., dilute HCl), which protonates the basic alkaloids, making them water-soluble.
  - The acidic solution is then washed with a nonpolar solvent (e.g., ether or chloroform) to remove non-alkaloidal, lipid-soluble impurities.

- The aqueous layer is then made basic (e.g., with NaOH or NH<sub>4</sub>OH), which deprotonates the alkaloids, rendering them insoluble in water but soluble in an organic solvent.
- The alkaloids are then extracted from the basic aqueous solution using a nonpolar organic solvent.
- Purification: The resulting crude alkaloid mixture is purified using chromatographic techniques, such as column chromatography or preparative thin-layer chromatography (TLC), to separate **Anhalamine** from other peyote alkaloids like mescaline, anhalonidine, and pellotine.<sup>[2][8]</sup>
- Crystallization: The purified **Anhalamine** is crystallized from a suitable solvent (e.g., hot water or alcohol) to yield pure crystals.<sup>[3]</sup>

## Workflow for Anhalamine Isolation and Analysis



## Anhalamine Signaling at 5-HT7 Receptor



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